

# Trospectomycin sulfate chemical structure and properties

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## Compound of Interest

Compound Name: *Trospectomycin*

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An In-Depth Technical Guide to **Trospectomycin** Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **trospectomycin** sulfate. The information is intended for researchers, scientists, and professionals involved in drug development and antimicrobial research.

## Chemical Structure and Identification

**Trospectomycin** is a semi-synthetic aminocyclitol antibiotic, an analog of spectinomycin.<sup>[1]</sup> Its sulfate salt is the form commonly used in research and development.

Table 1: Chemical Identification of **Trospectomycin** and its Sulfate Salts

| Identifier        | Trospectomycin<br>(Free Base)  | Trospectomycin<br>Sulfate Anhydrous  | Trospectomycin<br>Sulfate<br>Pentahydrate   |
|-------------------|--|--|---|
| CAS Number        | 88669-04-9[2]  | 97673-66-0[3]  | 88851-61-0[4]   |
| Molecular Formula | C <sub>17</sub> H <sub>30</sub> N <sub>2</sub> O <sub>7</sub> [2]  | C <sub>17</sub> H <sub>32</sub> N <sub>2</sub> O <sub>11</sub> S[3]  | C <sub>17</sub> H <sub>42</sub> N <sub>2</sub> O <sub>16</sub> S[4]   |
| IUPAC Name        | (1R,3S,5R,8R,10R,11S,12S,13R,14S)-5-butyl-8,12,14-trihydroxy-11,13-bis(methylamino)-2,4,9-trioxatricyclo[8.4.0.0 <sup>3,8</sup> ]tetradecan-7-one[2] | (1R,3S,5R,8R,10R,11S,12S,13R,14S)-5-butyl-8,12,14-trihydroxy-11,13-bis(methylamino)-2,4,9-trioxatricyclo[8.4.0.0 <sup>3,8</sup> ]tetradecan-7-one;sulfuric acid[3] | (1R,3S,5R,8R,10R,11S,12S,13R,14S)-5-butyl-8,12,14-trihydroxy-11,13-bis(methylamino)-2,4,9-trioxatricyclo[8.4.0.0 <sup>3,8</sup> ]tetradecan-7-one;sulfuric acid;pentahydrate[4] |
| Synonyms          | Trospectinomycin, U-63366[2]   | U-63366F[5]  | Spexil,<br>Trospectomycin<br>sulphate[4]  |

## Physicochemical Properties

**Trospectomycin** sulfate is typically a white to light gray or pale buff powder.[1] It is known to be soluble in water.[1] Detailed quantitative solubility data and a specific melting point are not readily available in the public domain.

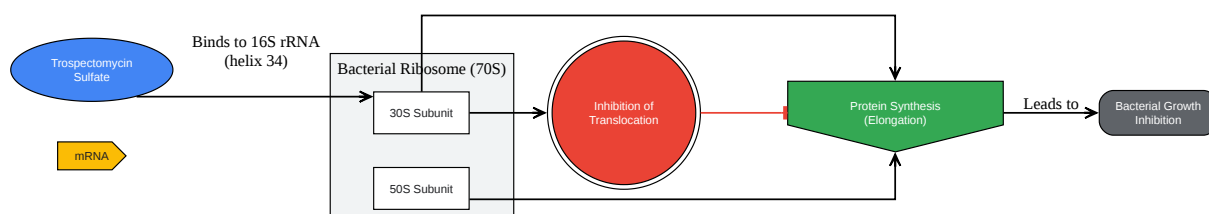
Table 2: Physicochemical Properties of **Trospectomycin** and its Sulfate Salts

| Property         | Trospectomycin (Free Base) | Trospectomycin Sulfate Anhydrous           | Trospectomycin Sulfate Pentahydrate |
|------------------|----------------------------|--|-------------------------------------|
| Molecular Weight | 374.4 g/mol [2]            | 472.5 g/mol [3]                            | 562.6 g/mol [4]                     |
| Appearance       | Solid (form not specified) | White to light gray or pale buff powder[1] | Crystals from acetone/water         |
| Solubility       | Not specified              | Soluble in water[1]                        | Not specified                       |

## Mechanism of Action

**Trospectomycin** sulfate exerts its antibacterial effect by inhibiting protein synthesis in susceptible bacteria. As an aminocyclitol antibiotic, its primary target is the bacterial ribosome.

**Trospectomycin** binds to the 30S ribosomal subunit, specifically interacting with helix 34 of the 16S rRNA. This binding event interferes with the translocation step of protein synthesis, where the ribosome moves along the messenger RNA (mRNA) to read the next codon. By preventing this movement, **trospectomycin** effectively halts the elongation of the polypeptide chain, leading to the cessation of protein production and ultimately inhibiting bacterial growth.



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Mechanism of action of **trospectomycin** sulfate.

## Experimental Protocols

### Determination of Minimum Inhibitory Concentration (MIC)

The broth microdilution method is a standard procedure for determining the MIC of an antibiotic against a specific bacterium.

Materials:

- **Trospectomycin** sulfate
- Sterile Mueller-Hinton Broth (MHB) or other appropriate growth medium
- Bacterial culture in logarithmic growth phase
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

Procedure:

- Preparation of **Trospectomycin** Sulfate Stock Solution: Prepare a concentrated stock solution of **trospectomycin** sulfate in a suitable sterile solvent (e.g., water).
- Serial Dilutions: Perform a two-fold serial dilution of the stock solution in the 96-well plate using MHB to achieve a range of desired concentrations.
- Inoculum Preparation: Adjust the turbidity of the bacterial culture to match a 0.5 McFarland standard, which corresponds to approximately  $1-2 \times 10^8$  CFU/mL. Dilute this suspension in MHB to achieve a final inoculum density of approximately  $5 \times 10^5$  CFU/mL in each well.
- Inoculation: Add the prepared bacterial inoculum to each well of the microtiter plate containing the serially diluted antibiotic. Include a positive control well (bacteria and medium, no antibiotic) and a negative control well (medium only).

- Incubation: Incubate the plate at 35-37°C for 16-20 hours.
- Reading Results: The MIC is the lowest concentration of **trospectomycin** sulfate that completely inhibits visible growth of the bacteria.

## High-Performance Liquid Chromatography (HPLC) Analysis

A specific, validated HPLC method for **trospectomycin** sulfate is not readily available in the public domain. However, a general approach based on methods for similar aminocyclitol antibiotics can be employed.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

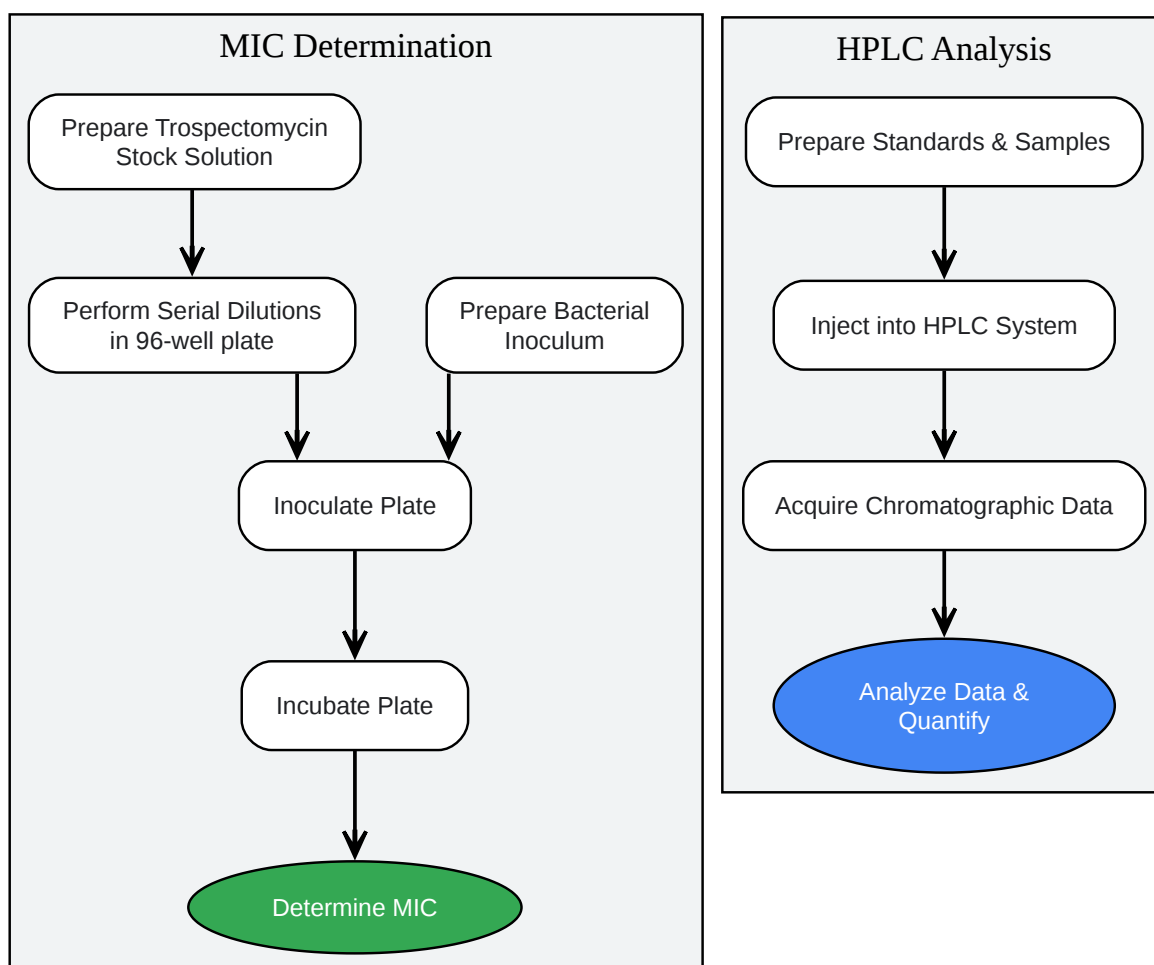
Mobile Phase (Isocratic):

- A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer). The exact ratio and pH should be optimized for best separation.

General Procedure:

- Standard Preparation: Prepare a stock solution of **trospectomycin** sulfate of known concentration in the mobile phase. Create a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dissolve the sample containing **trospectomycin** sulfate in the mobile phase. Filter the solution through a 0.45 µm filter before injection.
- Chromatographic Conditions:
  - Flow rate: Typically 1.0 mL/min
  - Injection volume: 10-20 µL

- Detection wavelength: Aminocyclitols lack a strong chromophore, so detection can be challenging. A low UV wavelength (e.g., <220 nm) may be used, or derivatization with a UV-absorbing agent might be necessary for higher sensitivity.
- Analysis: Inject the standards and samples. The concentration of **trospectomycin** sulfate in the sample is determined by comparing its peak area to the calibration curve generated from the standards.



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General experimental workflow for **trospectomycin** sulfate analysis.

## Synthesis Overview

**Trospectomycin** is a semi-synthetic derivative of spectinomycin. A reported synthesis involves a five-step process starting from spectinomycin with an overall yield of 13.3%.<sup>[6]</sup> This process includes a novel oxidation of a silyl enol ether and a gamma-alkylation of an enone.<sup>[6]</sup> A detailed, step-by-step protocol for this synthesis is not publicly available.

## Conclusion

**Trospectomycin** sulfate is a promising broad-spectrum antibiotic with a well-defined mechanism of action targeting bacterial protein synthesis. This technical guide provides foundational information for researchers working with this compound. Further optimization of analytical methods and exploration of its full therapeutic potential are warranted.

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